

# Application Notes and Protocols for the Preparation of Zalogib Stock Solutions

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## Compound of Interest

Compound Name: Zalogib

Cat. No.: B10828543

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## Abstract

This document provides detailed protocols for the preparation, storage, and handling of stock solutions of **Zalogib**, a potent and selective inhibitor of the Janus kinase (JAK) family of tyrosine kinases. The following guidelines are intended for researchers, scientists, and drug development professionals to ensure accurate and reproducible experimental results.

## Introduction to Zalogib

**Zalogib** is a novel, ATP-competitive small molecule inhibitor targeting the JAK-STAT signaling pathway, with high selectivity for JAK1 and JAK2. The JAK-STAT pathway is a critical signaling cascade involved in cellular proliferation, differentiation, and immune response. Dysregulation of this pathway has been implicated in various inflammatory diseases and cancers. **Zalogib** provides a valuable tool for in vitro and in vivo studies aimed at elucidating the roles of JAK signaling in various biological processes.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **Zalogib** is provided in the table below. These values are essential for accurate stock solution preparation.

Property	Value
Molecular Formula	C <sub>21</sub> H <sub>23</sub> N <sub>5</sub> O <sub>2</sub>
Molecular Weight	389.44 g/mol
Appearance	White to off-white crystalline solid
Purity	≥98% (by HPLC)
Solubility (at 25°C)	
DMSO	≥ 50 mg/mL (≥ 128.4 mM)
Ethanol	~1 mg/mL
Water	Insoluble
Storage Temperature	-20°C (for solid and stock solutions)

## Safety Precautions

- Personal Protective Equipment (PPE): Always wear a lab coat, safety glasses, and chemical-resistant gloves when handling **Zaligib** powder and its solutions.
- Handling: Avoid inhalation of dust and contact with skin and eyes. Handle the compound in a well-ventilated area or a chemical fume hood.
- Disposal: Dispose of waste materials in accordance with local, state, and federal regulations.

## Experimental Protocol: Preparation of a 10 mM Zaligib Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Zaligib** in dimethyl sulfoxide (DMSO).

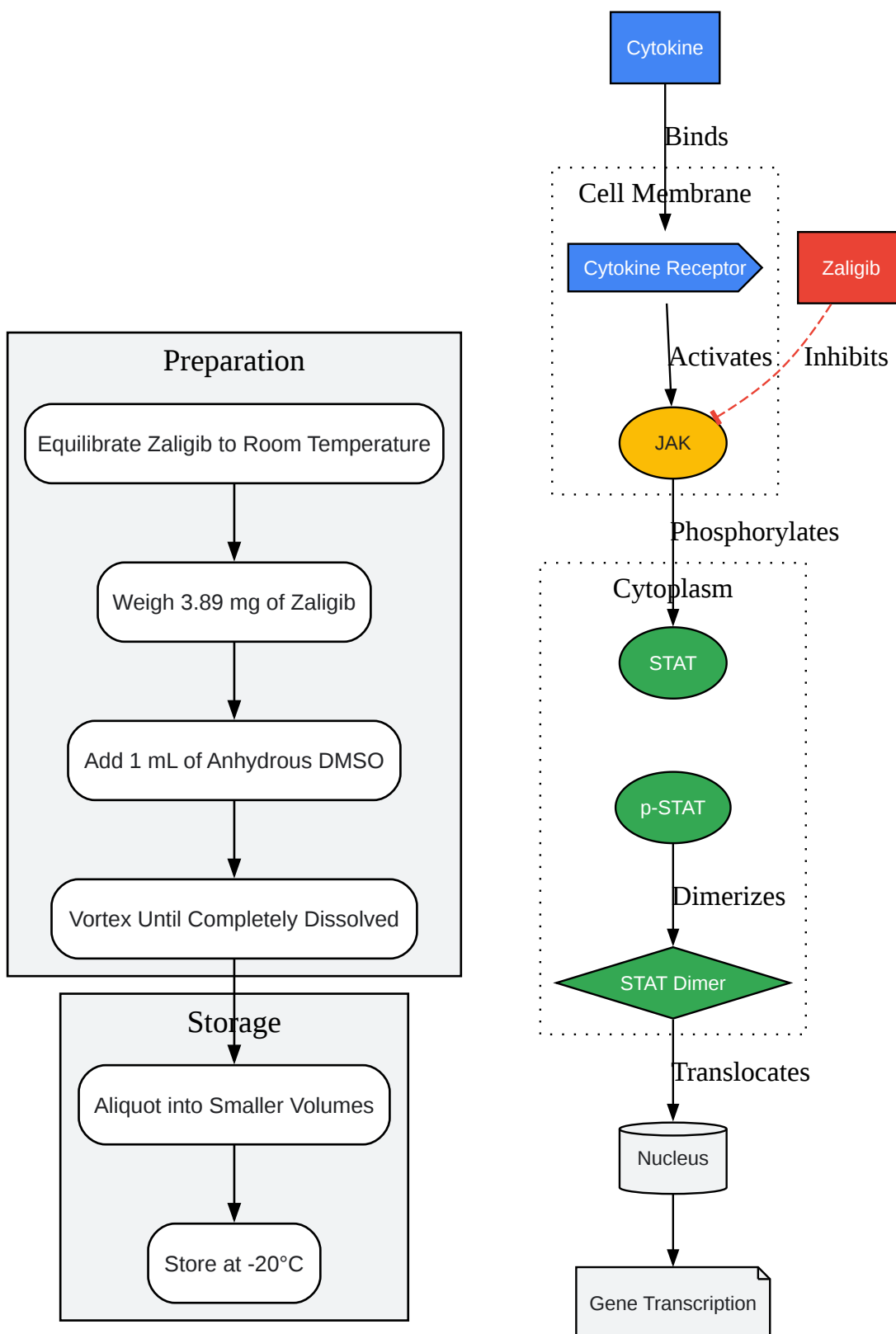
### Materials and Reagents

- **Zaligib** (solid powder, MW = 389.44 g/mol )
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade

- Sterile microcentrifuge tubes or amber vials
- Calibrated analytical balance
- Vortex mixer
- Pipettors and sterile pipette tips

## Step-by-Step Procedure

- **Equilibration:** Allow the vial of solid **Zaligib** to equilibrate to room temperature for at least 15-20 minutes before opening to prevent moisture condensation.
- **Calculation of Mass:** To prepare a 10 mM stock solution, use the following formula:
  - $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
  - For 1 mL of a 10 mM solution:
    - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 389.44 \text{ g/mol} \times 1000 \text{ mg/g} = 3.89 \text{ mg}$
- **Weighing:** Carefully weigh out 3.89 mg of **Zaligib** powder using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube or vial.
- **Dissolution:** Add the appropriate volume of DMSO to the tube containing the **Zaligib** powder. To prepare 1 mL of a 10 mM solution, add 1 mL of DMSO.
- **Mixing:** Cap the tube securely and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- **Storage:** Store the 10 mM stock solution at -20°C in small aliquots to minimize freeze-thaw cycles.



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